

An In-depth Technical Guide to 4-Fluoro-2-(trifluoromethyl)benzaldehyde

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Compound of Interest

Compound Name:	4-Fluoro-2-(trifluoromethyl)benzaldehyde
Cat. No.:	B1297551

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physical properties, experimental protocols, and synthesis of **4-Fluoro-2-(trifluoromethyl)benzaldehyde**, a key intermediate in the pharmaceutical and agrochemical industries.

Core Compound Properties

4-Fluoro-2-(trifluoromethyl)benzaldehyde is a substituted benzaldehyde with the chemical formula C₈H₄F₄O. Its structure, featuring both a fluorine atom and a trifluoromethyl group, imparts unique electronic properties that make it a valuable building block in organic synthesis.

Physical and Chemical Data

The quantitative physical and chemical properties of **4-Fluoro-2-(trifluoromethyl)benzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Units
Boiling Point	114	°C
Density	1.408	g/mL at 25°C
Refractive Index	1.452	n _{20/D}
Molecular Weight	192.11	g/mol
CAS Number	90176-80-0	-

Experimental Protocols

Accurate determination of physical properties is crucial for the successful application of chemical compounds in research and development. Below is a detailed methodology for a key experimental procedure.

Micro Boiling Point Determination

The boiling point of a liquid is a fundamental physical property used for identification and purity assessment. For valuable or small-scale samples, a micro boiling point determination is the preferred method.

Methodology:

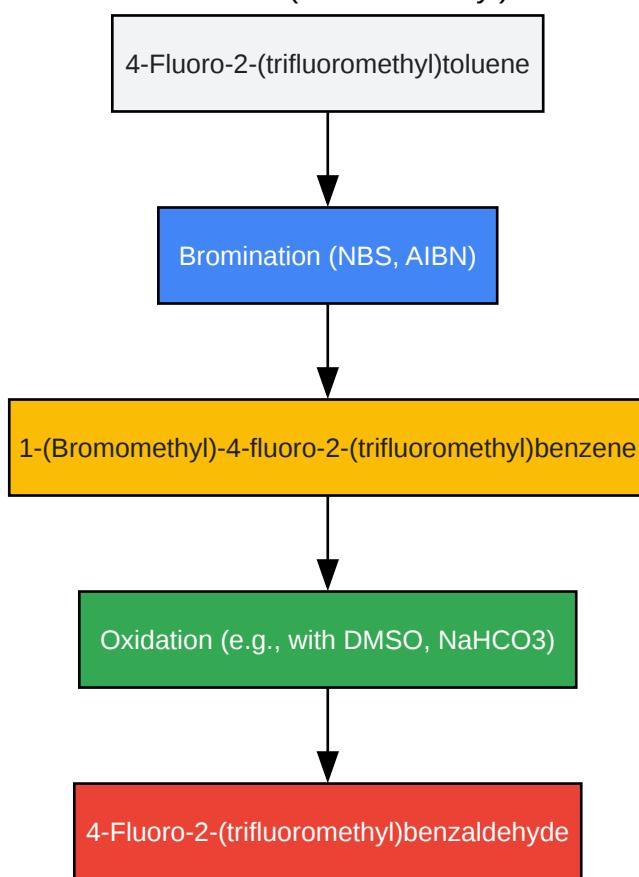
- Apparatus Setup: A small amount of the liquid sample (a few microliters) is introduced into a capillary tube. A smaller, sealed capillary tube is then inverted and placed inside the first capillary. This assembly is attached to a thermometer.
- Heating: The thermometer and capillary assembly is placed in a heating block or a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The apparatus is heated gradually.
- Observation: As the temperature increases, the air trapped in the inverted capillary expands and escapes, forming a stream of bubbles. The heating is continued until a steady stream of bubbles is observed.

- Cooling and Measurement: The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to be drawn into the inverted capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Synthesis Workflow

The following diagram illustrates a common synthetic route for the preparation of **4-Fluoro-2-(trifluoromethyl)benzaldehyde**. This workflow provides a logical representation of the chemical transformation.

Synthesis of 4-Fluoro-2-(trifluoromethyl)benzaldehyde



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